

Application Notes & Protocols: In Vitro Characterization of Desmethyl Chlorpheniramine Maleate Salt

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Compound of Interest

Compound Name: *Desmethyl Chlorpheniramine Maleate Salt*

Cat. No.: *B1140655*

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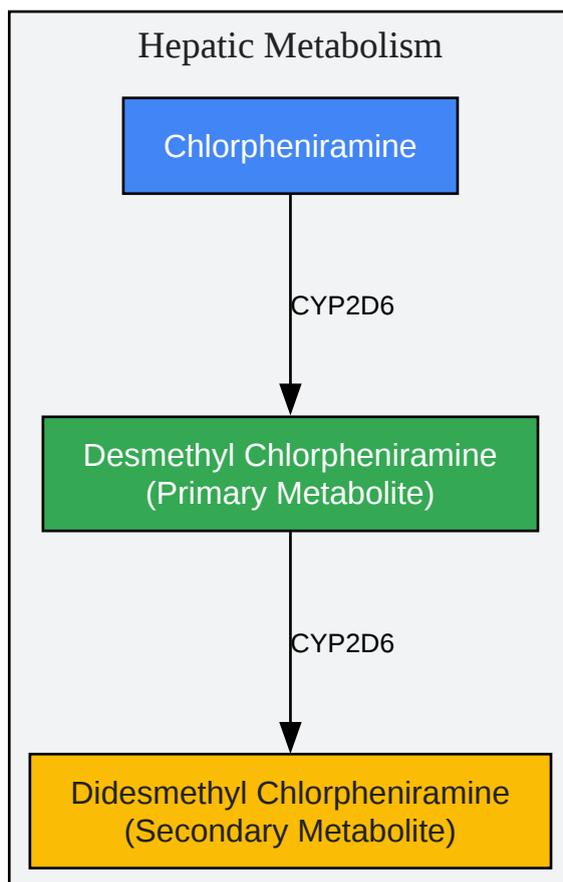
Introduction: Understanding Desmethyl Chlorpheniramine

Desmethyl Chlorpheniramine is the primary, N-demethylated metabolite of Chlorpheniramine, a widely used first-generation antihistamine.[1][2][3] Chlorpheniramine functions by competitively blocking histamine H1 receptors, thereby mitigating allergic symptoms.[4][5][6] The metabolic conversion occurs predominantly in the liver via the cytochrome P450 enzyme CYP2D6.[1][7] As a key metabolite, understanding the pharmacological activity of Desmethyl Chlorpheniramine is crucial for a complete picture of the parent drug's efficacy, duration of action, and overall clinical effect.[1]

These application notes provide detailed protocols for the in vitro characterization of **Desmethyl Chlorpheniramine Maleate Salt**, focusing on its potential antihistaminic activity. This compound is also utilized as a pharmaceutical secondary standard for the quality control of Chlorpheniramine drug products, ensuring purity and consistency.[8][9] The protocols described herein are designed for researchers in pharmacology, drug discovery, and toxicology to assess the compound's biological activity at the cellular level.

Metabolic Pathway of Chlorpheniramine

The metabolic conversion of Chlorpheniramine is a key step in its disposition. The primary pathway involves N-demethylation by hepatic enzymes.



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Caption: Metabolic conversion of Chlorpheniramine in the liver.

Core Application: Mast Cell Degranulation & Histamine Release Assay

The hallmark of a first-generation antihistamine is its ability to prevent or reduce the release of histamine from mast cells and basophils upon allergic stimulation. The following protocol details an in vitro assay using the rat basophilic leukemia (RBL-2H3) cell line, a well-established model for studying IgE-mediated mast cell degranulation.[10]

Scientific Principle

RBL-2H3 cells, when sensitized with immunoglobulin E (IgE), express high-affinity IgE receptors on their surface. Cross-linking of these receptors by an antigen or an anti-IgE antibody triggers a signaling cascade that results in the degranulation of the cells and the release of histamine and other inflammatory mediators.^[10] An effective H1 antagonist or mast cell stabilizer will inhibit this process. This assay quantifies the amount of histamine released into the cell culture supernatant, allowing for the determination of the inhibitory potential of Desmethyl Chlorpheniramine.

Protocol 1: Anti-IgE Induced Histamine Release in RBL-2H3 Cells

This protocol provides a step-by-step method to quantify the inhibitory effect of **Desmethyl Chlorpheniramine Maleate Salt** on histamine release.

I. Materials & Reagents

Reagent	Supplier Example	Purpose
RBL-2H3 Cell Line	ATCC	Mast cell model for degranulation studies
Desmethyl Chlorpheniramine Maleate Salt	LGC Standards	Test compound
Dinitrophenyl-human serum albumin (DNP-HSA)	Santa Cruz Bio	Antigen for stimulating histamine release
Anti-DNP IgE Monoclonal Antibody	Sigma-Aldrich	Sensitizes RBL-2H3 cells
Dulbecco's Modified Eagle Medium (DMEM)	Gibco	Cell culture medium
Fetal Bovine Serum (FBS)	Gibco	Supplement for cell growth
Penicillin-Streptomycin	Gibco	Antibiotic to prevent contamination
PIPES Buffer	Sigma-Aldrich	Physiological buffer for the release assay
Bovine Serum Albumin (BSA)	Sigma-Aldrich	Reduces non-specific binding
Histamine ELISA Kit	MP Biomedicals	Quantifies histamine concentration in the supernatant
Triton X-100	Thermo Fisher	Used to lyse cells for maximum histamine release control

II. Step-by-Step Methodology

A. Cell Culture and Seeding:

- Culture RBL-2H3 cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified 5% CO₂ incubator.[10]
- Once cells reach 80-90% confluency, detach them using trypsin-EDTA.

- Seed the cells into a 24-well plate at a density of 1×10^6 cells/well in 0.5 mL of culture medium.[10]

- Incubate for 18-24 hours to allow for cell attachment and confluence.

B. Sensitization:

- Aspirate the culture medium from the wells.
- Add 0.5 mL of medium containing 0.2 $\mu\text{g/mL}$ of anti-DNP IgE to each well.[10]
- Incubate the plate at 37°C for 1-2 hours to sensitize the cells.
 - Scientist's Note: This step allows the IgE antibodies to bind to the high-affinity Fc ϵ RI receptors on the RBL-2H3 cells, priming them for activation.

C. Compound Incubation and Challenge:

- Prepare a release buffer: PIPES-buffered saline (119 mM NaCl, 5 mM KCl, 25 mM PIPES, 40 mM NaOH, 5.6 mM glucose, 1 mM CaCl₂, 0.4 mM MgCl₂) supplemented with 0.1% BSA.[10]
- Wash the sensitized cells twice with 1 mL of release buffer to remove unbound IgE.
- Prepare serial dilutions of **Desmethyl Chlorpheniramine Maleate Salt** in the release buffer. A suggested starting range is 0.1 μM to 100 μM .
- Add 450 μL of the release buffer containing the appropriate concentration of the test compound to each well.
- Incubate for 15 minutes at 37°C.
- Initiate histamine release by adding 50 μL of DNP-HSA (final concentration 10-100 ng/mL) to each well.
- Incubate for an additional 10-30 minutes at 37°C.[10]

- **Scientist's Note:** The antigen (DNP-HSA) cross-links the IgE antibodies bound to the cells, triggering the degranulation cascade. Pre-incubation with the test compound allows it to exert its inhibitory effect before this stimulation.

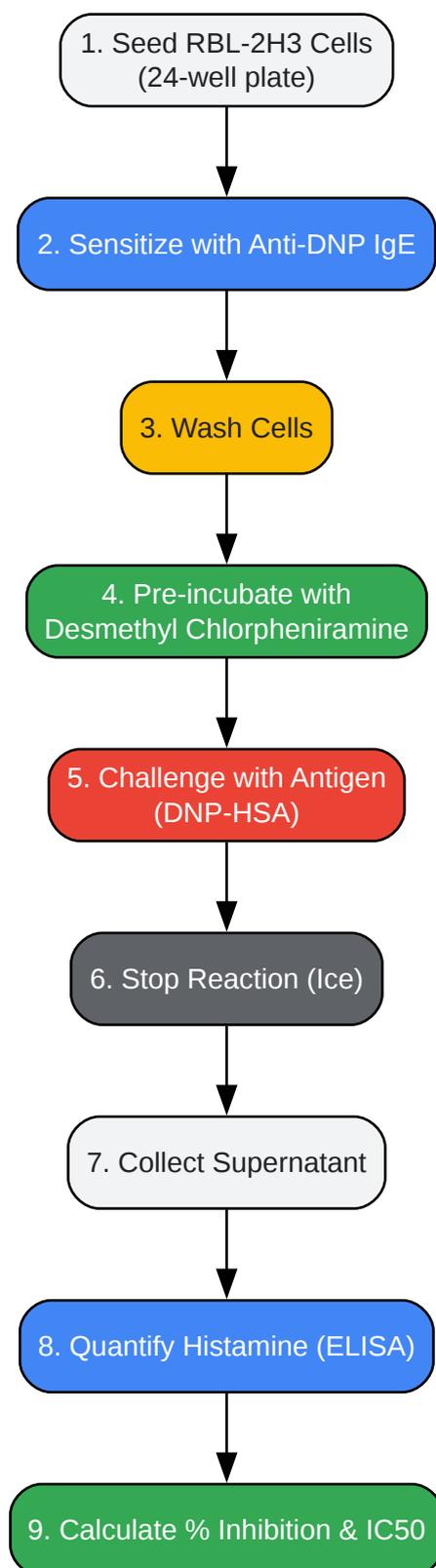
D. Assay Controls (Self-Validation):

- **Spontaneous Release:** Add 50 µL of release buffer (without antigen) to these wells. This measures the baseline histamine release without stimulation.
- **Maximum Release:** Add 50 µL of 0.5% Triton X-100 instead of the antigen. This lyses the cells, releasing their total histamine content.
- **Vehicle Control:** Add 50 µL of antigen to wells containing only the vehicle used to dissolve the test compound. This represents 100% stimulated release.

III. Quantification & Data Analysis

- Stop the reaction by placing the plate on ice.
- Carefully collect the supernatant from each well without disturbing the cell layer.
- Quantify the histamine concentration in each supernatant sample using a commercial Histamine ELISA kit, following the manufacturer's instructions.
- Calculate the percentage of histamine release for each sample using the following formula:
$$\% \text{ Release} = \frac{(\text{Sample OD} - \text{Spontaneous Release OD})}{(\text{Maximum Release OD} - \text{Spontaneous Release OD})} * 100$$
- Calculate the percentage inhibition for each concentration of Desmethyl Chlorpheniramine:
$$\% \text{ Inhibition} = [1 - (\% \text{ Release with Compound} / \% \text{ Release with Vehicle Control})] * 100$$
- Plot the % Inhibition against the log concentration of **Desmethyl Chlorpheniramine Maleate Salt** to determine the IC₅₀ value (the concentration at which 50% of histamine release is inhibited).

Experimental Workflow Diagram



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Caption: Workflow for the RBL-2H3 histamine release assay.

Physicochemical Properties & Safety

Compound Information

Property	Value	Reference(s)
Chemical Name	(3RS)-3-(4-Chloro-phenyl)-N-methyl-3-(pyridin-2-yl)propan-1-amine Maleate	[11]
Synonyms	Desmethylchlorphenamine Maleate, Chlorphenamine Maleate Impurity C	[11][12]
CAS Number	22630-25-7	[13][14]
Molecular Formula	C ₁₅ H ₁₇ ClN ₂ · C ₄ H ₄ O ₄	[11][13]
Molecular Weight	376.83 g/mol	[11][13]
Appearance	White to Off-White Solid Powder	[11][15]
Solubility	Freely soluble in water	[15]

Handling and Safety Precautions

Researchers should consult the full Safety Data Sheet (SDS) before use.[16]

- Handling: Handle in a well-ventilated area.[13] Avoid formation of dust and aerosols.[13] As a general rule, avoid all contact and inhalation of dust.[15]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[13][15]
- First Aid (IF SWALLOWED): Get emergency medical help immediately. Rinse mouth.[16]
- First Aid (Skin/Eye Contact): Wash off with soap and plenty of water. For eye contact, rinse cautiously with water for several minutes.[15][16]
- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[13][16]

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